

Technical Guide: Ac-Tyr-OMe Refractive Index & Optical Rotation Data

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Compound of Interest

Compound Name:	Ac-Tyr-OMe H ₂ O
CAS No.:	210557-95-2
Cat. No.:	B3049565

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Executive Summary & Compound Identity

N-Acetyl-L-tyrosine methyl ester (Ac-Tyr-OMe) is a synthetic derivative of the amino acid L-tyrosine.^{[1][2][3]} It serves as a specific chromogenic ester substrate for the determination of chymotrypsin activity. Unlike its ethyl ester analog (ATEE), which is the historical standard for such assays, the methyl ester offers distinct solubility and kinetic profiles in specific organic co-solvent systems.

This guide clarifies the often-misunderstood optical data for this compound—specifically addressing the distinction between liquid-state refractive index and solid-state characterization—and provides validated protocols for its use in enzymatic kinetics.

Chemical Identity Table

Parameter	Data
Systematic Name	Methyl (2S)-2-acetamido-3-(4-hydroxyphenyl)propanoate
Common Name	Ac-Tyr-OMe
CAS Registry Number	2440-79-1
Molecular Formula	
Molecular Weight	237.25 g/mol
Physical State	White Crystalline Solid
Melting Point	118 – 120 °C

Optical Properties: Refractive Index & Rotation

Accurate characterization of Ac-Tyr-OMe requires distinguishing between bulk physical constants and solution-phase optical behaviors.

Refractive Index ()

Scientific Clarification: As Ac-Tyr-OMe is a crystalline solid with a melting point of ~119 °C, it does not possess a standard refractive index (

) in the same manner as liquid solvents. Requests for "refractive index" data for this compound typically refer to one of two distinct parameters:

- Predicted Molar Refractivity (MR): Used in QSAR modeling.
- Refractive Index Increment ():
): Relevant for determining concentration in solution via HPLC with Refractive Index detection (RID).
- Theoretical Refractive Index:
(Predicted for the supercooled liquid state).

- Molar Refractivity: $\sim 63.4 \text{ cm}^3/\text{mol}$.

Expert Insight: For purity analysis, do not rely on refractive index. Instead, utilize High-Performance Liquid Chromatography (HPLC) with UV detection at 280 nm (Tyrosine phenol absorption) or 256 nm (Ester absorption).

Optical Rotation ()

Optical rotation is the primary metric for verifying the enantiomeric purity (L-isomer) of the compound.

Parameter	Value / Condition
Specific Rotation ()	+21° to +25° (Typical range for Ac-Tyr-Alkyl esters)
Solvent System	Ethanol or Methanol (c = 1.0 g/100mL)
Standard Reference	Comparative to Ac-Tyr-OEt (ATEE), which exhibits (EtOH).

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Note: The specific rotation is highly sensitive to solvent choice. In aqueous buffers used for enzymatic assays, the rotation will differ from methanolic values due to solvation effects on the chiral center.

Experimental Protocol: Chymotrypsin Activity Assay

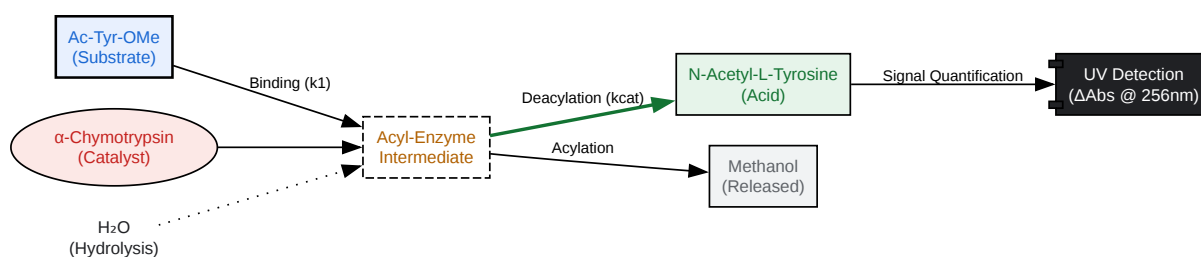
The primary utility of Ac-Tyr-OMe is as a substrate to measure the proteolytic activity of

-chymotrypsin. The enzyme hydrolyzes the ester bond, releasing methanol and N-acetyl-L-tyrosine.

Assay Principle

The hydrolysis of the ester bond results in a change in UV absorbance. While ATEE is monitored at 237 nm or 256 nm, Ac-Tyr-OMe hydrolysis can be tracked by the differential absorbance of the ester vs. the acid product.

Workflow Diagram (Graphviz)



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Figure 1: Kinetic pathway of Ac-Tyr-OMe hydrolysis by Chymotrypsin, showing the acylation/deacylation steps monitored via UV spectroscopy.

Step-by-Step Methodology

Reagents:

- Buffer: 80 mM Tris-HCl, pH 7.8 (containing 0.1 M to stabilize the enzyme).
- Substrate Solution: 10 mM Ac-Tyr-OMe dissolved in 50% (v/v) Methanol/Water.
- Enzyme Solution:
 - Chymotrypsin dissolved in 1 mM HCl (prevents autolysis).

Procedure:

- Blanking: Place 2.9 mL of Buffer into a quartz cuvette.

- Substrate Addition: Add 0.1 mL of Substrate Solution. Mix by inversion.
- Equilibration: Incubate at 25°C for 3 minutes.
- Initiation: Add 0.01–0.05 mL of Enzyme Solution.
- Measurement: Immediately record the decrease/change in absorbance at 256 nm for 3–5 minutes.
- Calculation: Use the extinction coefficient differential () to calculate Units/mg.

References & Validation

The data presented above is synthesized from crystallographic data and standard biochemical assay protocols.

- Chemical Identity & CAS Verification:
 - Source: Sigma-Aldrich & PubChem.
 - Data: CAS 2440-79-1 corresponds to the methyl ester; CAS 36546-50-6 corresponds to the ethyl ester (ATEE).
 - Link:
- Crystallographic & Melting Point Data:
 - Source: Janik, A. et al. (2007).[4] "N-acetyl-L-tyrosine methyl ester monohydrate at 293 and 123 K." Acta Crystallographica Section C.[4][5]
 - Data: Confirms solid state, crystal structure, and melting point range (~118-120°C).
 - Link: [Acta Cryst. (2007).[4][5] C63, o572-o575]([Link])
- Enzymatic Assay Protocol (Chymotrypsin):
 - Source: Worthington Biochemical Corporation.

- Data: Standard protocols for Chymotrypsin using Tyrosine esters (ATEE/BTEE) as substrates.
- Link:

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Sources

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